

Essential Safety and Operational Guide for Handling (3-Amino-4-methoxyphenyl)methanol

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Compound of Interest

Compound Name: (3-Amino-4-methoxyphenyl)methanol

Cat. No.: B571338

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(3-Amino-4-methoxyphenyl)methanol** (CAS No. 113928-90-8). The information is compiled to ensure the safe and effective use of this compound in a laboratory setting, fostering a culture of safety and building trust in our commitment to your research needs beyond the product itself.

(3-Amino-4-methoxyphenyl)methanol is classified with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). A "Warning" signal word and the GHS07 pictogram (exclamation mark) are associated with this compound.^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to mitigate the risks of skin, eye, and respiratory irritation. The following table summarizes the recommended PPE for handling **(3-Amino-4-methoxyphenyl)methanol**.

Body Part	Recommended Protection	Specifications and Remarks
Eyes/Face	Chemical Splash Goggles and Face Shield	Goggles must provide a complete seal around the eyes. A face shield should be worn over the goggles, especially when there is a risk of splashing or when handling larger quantities.
Hands	Chemical-Resistant Gloves (Nitrile or Neoprene)	Disposable nitrile gloves are suitable for incidental contact. For prolonged contact or handling larger quantities, consider double-gloving or using thicker neoprene gloves. Always inspect gloves for signs of degradation or punctures before use.
Body	Laboratory Coat	A flame-retardant lab coat is recommended. Ensure the lab coat is fully buttoned.
Respiratory	Use in a Fume Hood or Ventilated Enclosure	If handling procedures are likely to generate dust or aerosols, work should be conducted in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available, a NIOSH-approved respirator with an appropriate particulate filter may be necessary.
Feet	Closed-Toed Shoes	Shoes should fully cover the feet to protect against spills.

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is essential for minimizing risks.

1. Pre-Handling Preparations:

- Risk Assessment: Conduct a thorough risk assessment for the specific procedures involving this compound.
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.
- Spill Kit: Have a chemical spill kit appropriate for solid irritants readily available.

2. Handling the Chemical:

- Location: All handling of **(3-Amino-4-methoxyphenyl)methanol** in its solid form or in solutions should be performed in a well-ventilated laboratory, preferably within a chemical fume hood.
- Weighing: If the compound is a solid, weigh it out in a fume hood to control dust.
- Solutions: When preparing solutions, add the compound slowly to the solvent to avoid splashing.
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing. Do not breathe dust or vapors.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

3. Spill Management:

- Small Spills: For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
- Large Spills: For larger spills, evacuate the area and prevent entry. Use appropriate PPE, including respiratory protection. Cover the spill with an inert absorbent material and collect it

in a sealed container for disposal.

- Decontamination: Clean the spill area thoroughly with soap and water.

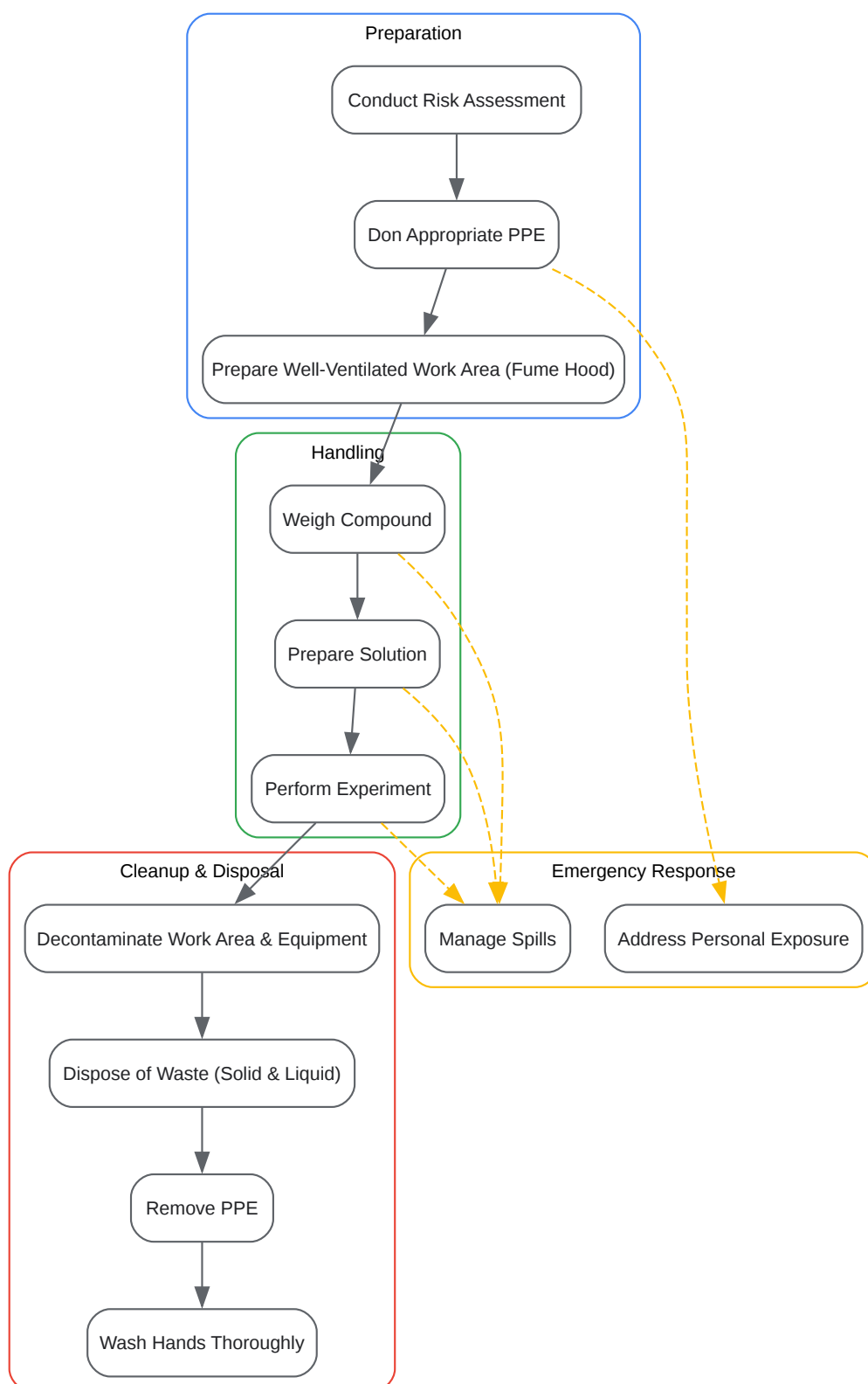
Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure laboratory safety.

- Unused Compound: Unused or expired **(3-Amino-4-methoxyphenyl)methanol** should be disposed of as hazardous chemical waste in its original container or a suitable, labeled waste container.
- Contaminated Solid Waste: All disposable items that have come into contact with the compound, such as gloves, weigh boats, and paper towels, should be considered hazardous waste. These items should be collected in a designated, labeled hazardous waste container.
- Solutions: Solutions containing **(3-Amino-4-methoxyphenyl)methanol** should be collected in a labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.
- Institutional Guidelines: Always follow your institution's specific guidelines for hazardous waste disposal.

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **(3-Amino-4-methoxyphenyl)methanol**.



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Caption: Workflow for handling **(3-Amino-4-methoxyphenyl)methanol**.

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References

- 1. (3-Amino-4-methoxyphenyl)methanol [myskinrecipes.com]
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